

Physical & Chemical Properties of 3-Aminopropanethiol

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Compound Focus: 3-Aminopropanethiol

CAS No.: 462-47-5

Cat. No.: S573480

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The table below summarizes the key properties of **3-Aminopropanethiol** (CAS # 462-47-5) that are critical for risk assessment and experimental planning [1] [2] [3].

Property	Value / Description
Molecular Formula	C ₃ H ₉ NS [1] [2] [3]
Molecular Weight	91.18 g/mol [2] [3]
Boiling Point	151.4 °C at 760 mmHg [1] [2]
Density	0.951 g/cm ³ [1] [2]
Flash Point	45.4 °C [1] [2]
Vapor Pressure	3.67 mmHg at 25°C [1] [3]
pKa	9.29 ± 0.10 (Predicted) [2] [3]
Appearance	Not specified in search results

Frequently Asked Questions (FAQs) & Troubleshooting

Storage & Handling

Q1: How should I store 3-aminopropanethiol, given that it is air-sensitive?

- **Recommended Practice:** The compound should be stored under an inert atmosphere. For long-term storage, keep the container tightly sealed under **nitrogen or argon** in a cool, dry place. The high vapor pressure suggests significant volatility at room temperature [1] [3]. Consider storing in a refrigerator for extended periods, allowing the container to come to room temperature before opening to prevent moisture condensation.

Q2: What are the primary safety hazards associated with this compound?

- **Flammability:** The low flash point of **45.4 °C** classifies it as a flammable liquid. Keep away from heat, sparks, and open flames [1] [2].
- **Health Effects:** While detailed toxicological data is limited, one study reported an intraperitoneal LD50 of 125 mg/kg in mice, indicating toxicity [1]. Always use appropriate personal protective equipment (PPE) including gloves and safety glasses, and handle within a certified fume hood.

Experimental Procedures

Q3: My compound appears discolored or has particulate matter. What does this indicate and what should I do?

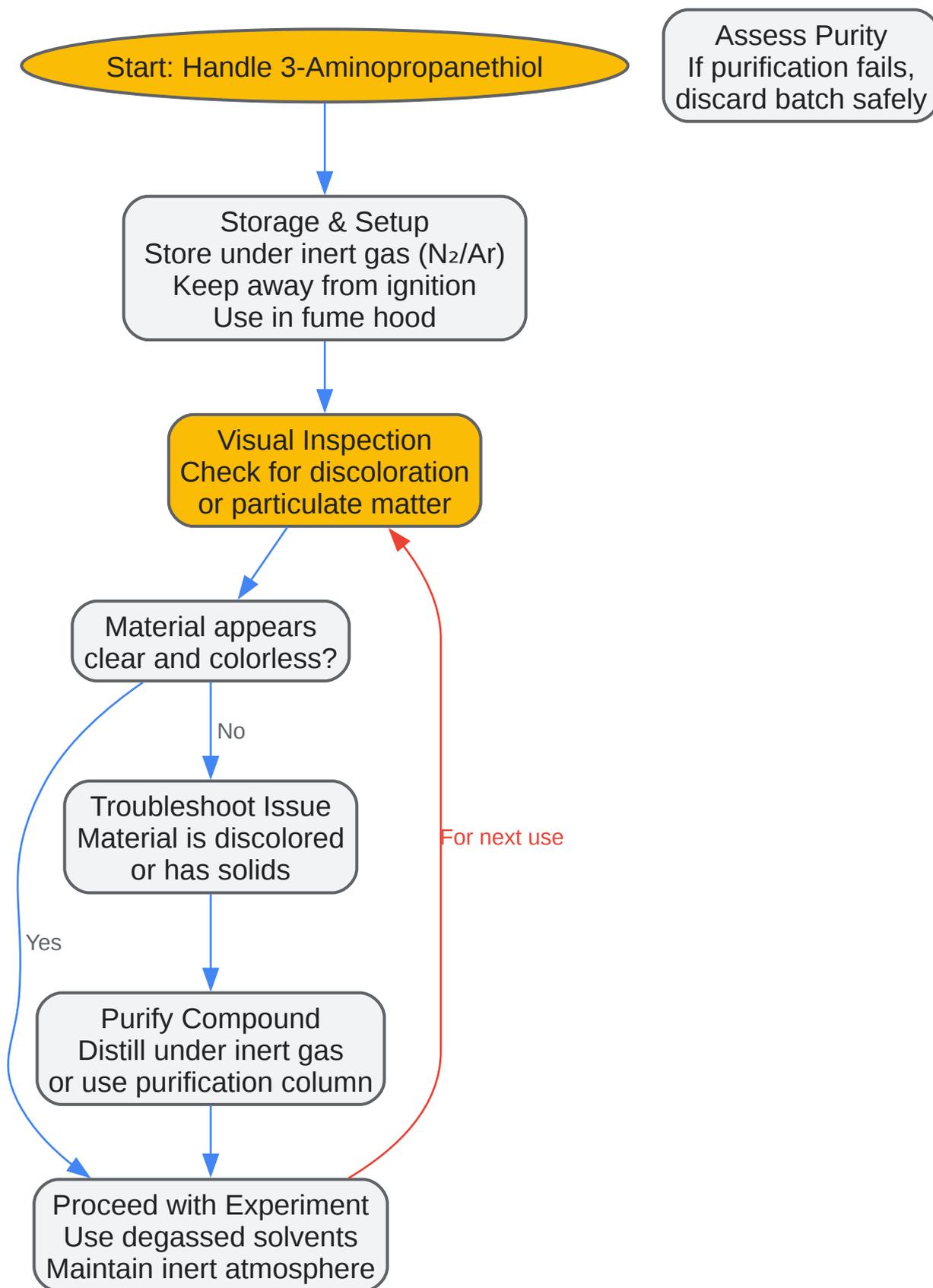
- **Likely Cause:** Discoloration or solids often indicate oxidation due to exposure to air, leading to the formation of disulfide bridges.
- **Solution:** Purify the compound before use. Standard purification methods for thiols include distillation under an inert atmosphere or passage through an inhibitor-removing column. Do not use the compromised material for sensitive reactions.

Q4: The reaction yield involving 3-aminopropanethiol is lower than expected. What could be the reason?

- **Potential Cause:** The most common issue is partial oxidation of the thiol group, reducing its reactivity.
- **Troubleshooting Steps:**

- **Purity Check:** Confirm the purity of your starting material using analytical methods like NMR or LC-MS.
- **Inert Atmosphere:** Ensure your reaction setup is properly maintained under an inert gas and that solvents are thoroughly degassed.
- **Use a Stabilizer:** Consider using a stabilizer like BHT (butylated hydroxytoluene) in your stock solutions to prevent radical-mediated oxidation.

The workflow below outlines the decision-making process for handling and troubleshooting issues with **3-aminopropanethiol**.



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Quality Control & Analysis

To verify the identity and purity of **3-aminopropanethiol**, spectroscopic methods are essential.

- **¹H Nuclear Magnetic Resonance (NMR) Spectroscopy:** This is a key technique for structural confirmation [4] [5]. You should expect the following in the ¹H NMR spectrum:
 - Signals corresponding to the **-CH₂-SH** proton and the **-CH₂-NH₂** protons, which will have different chemical shifts.
 - A characteristic signal for the **-SH** proton, which may not couple with vicinal hydrogens due to exchange [4].
 - The signal area (integration) is proportional to the number of protons, helping you confirm the correct ratio of different proton types in the molecule [4] [5].
- **Infrared (IR) Spectroscopy:** Use IR to identify key functional groups.
 - Look for a broad, rounded peak in the region **around 3400-3200 cm⁻¹** for the N-H stretch of the amine group. The S-H stretch might be observed as a weak peak around 2550 cm⁻¹ [6].

How to Seek Further Information

The search results provide a foundation but lack detailed safety data or synthetic protocols. For comprehensive guidance:

- **Consult the SDS:** Obtain a recent Safety Data Sheet (SDS) from a commercial supplier for detailed hazard and first-aid information.
- **Specialized Literature:** Search scientific databases (e.g., SciFinder, Reaxys) for procedures using **3-aminopropanethiol** as a reagent or building block. The provided academic research snippets indicate its use in synthesizing homotaurines and in polymer science, which can serve as useful references for handling [3].

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